

Essential Safety and Operational Guide for Handling Obestatin(11-23) mouse, rat

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Compound of Interest

Compound Name: Obestatin(11-23)mouse, rat

Cat. No.: B12382488

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with Obestatin(11-23) mouse, rat. The following procedures are designed to ensure a safe laboratory environment and maintain the integrity of the product.

Product Information:

- Name: Obestatin(11-23) mouse, rat
- Form: Typically supplied as a lyophilized powder.[1]
- Storage: Long-term storage of the lyophilized powder should be at -20°C or -80°C, protected from light.[2] Reconstituted solutions are less stable and should be stored at 4°C for short-term use or aliquoted and frozen at -20°C or -80°C to avoid repeated freeze-thaw cycles.[2][3][4]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling Obestatin(11-23) to minimize exposure and ensure personal safety.[2][3]

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required for protection against dust particles and liquid splashes.[2][5]
Face Shield	Recommended when there is a high risk of splashing, such as during the initial reconstitution of the lyophilized powder.[5][6]	
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are the minimum requirement.[2][6] Consider double-gloving for added protection.[5][6] Change gloves immediately if contaminated.[2]
Body Protection	Laboratory Coat	A standard lab coat is required to protect skin and clothing from potential splashes.[2][5]
Respiratory Protection	Respirator/Dust Mask	Necessary when weighing and handling the lyophilized powder to avoid inhalation of fine particles.[2][5][6] All handling of the powder should be conducted in a chemical fume hood or biosafety cabinet.[2][7]

Operational Plan: Handling and Disposal

Adherence to the following step-by-step procedures is essential for safe handling and disposal.

1. Receiving and Storage of Lyophilized Peptide:

- Inspection: Upon receipt, visually inspect the container for any damage or compromised seals.[\[6\]](#)
- Storage: Store the lyophilized peptide at -20°C or -80°C in a tightly sealed, light-protective container.[\[2\]](#)
- Equilibration: Before opening, allow the container to warm to room temperature in a desiccator to prevent moisture absorption, which can degrade the peptide.[\[5\]](#)[\[6\]](#)[\[8\]](#)

2. Reconstitution of Lyophilized Peptide:

- Environment: Conduct the reconstitution in a designated clean area, such as a chemical fume hood or biosafety cabinet, to prevent inhalation of the powder and to maintain sterility.[\[2\]](#)[\[7\]](#)
- Solvent Selection: The choice of solvent depends on the peptide's properties. For many peptides, high-purity water is a suitable solvent.[\[3\]](#) For Obestatin (rat), a stock solution can be made by dissolving it in water.[\[1\]](#)
- Technique: Add the appropriate solvent to the vial containing the lyophilized peptide.[\[6\]](#) Mix gently by vortexing or pipetting to ensure the peptide is fully dissolved.

3. Handling of Reconstituted Peptide Solution:

- Cross-Contamination: Use fresh, sterile equipment (e.g., pipette tips, tubes) for each handling step to avoid cross-contamination.[\[2\]](#)
- Labeling: Clearly label all containers with the peptide name, concentration, and date of preparation.[\[3\]](#)
- Storage of Solution: For short-term storage, keep the solution at 4°C.[\[3\]](#) For longer-term storage, it is recommended to create single-use aliquots and store them at -20°C or -80°C to minimize degradation from repeated freeze-thaw cycles.[\[2\]](#)[\[3\]](#)[\[4\]](#)

4. Disposal Plan:

Due to the potential biological activity and unknown hazards of synthetic peptides, Obestatin(11-23) and all contaminated materials should be treated as hazardous waste.[7]

- Waste Segregation: Collect all materials that have come into contact with the peptide in a designated, clearly labeled hazardous waste container.[2][7] This includes:
 - Empty vials
 - Contaminated PPE (gloves, etc.)
 - Pipette tips and other consumables
 - Aqueous waste containing the peptide
- Disposal Method: Do not dispose of the peptide or contaminated materials in the regular trash or down the drain.[2][3] Follow your institution's and local environmental regulations for the disposal of chemical waste.[2] One recommended method is to dissolve the material in a combustible solvent and burn it in a chemical incinerator.[5]

Experimental Protocols

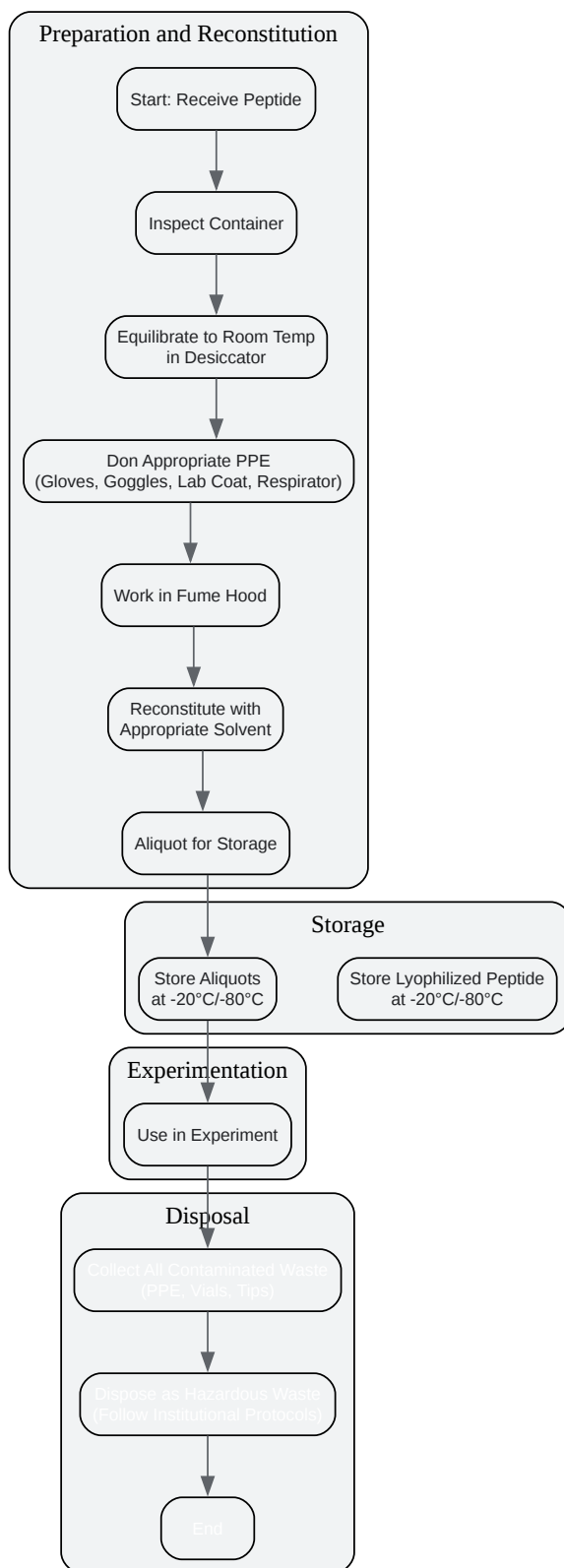
While a specific safety data sheet for Obestatin(11-23) was not located, the following general emergency procedures for handling synthetic peptides should be followed.

Emergency Procedures:

- Spill: In case of a spill, absorb the material with a spill kit, place it in a closed container for disposal, ventilate the area, and wash the spill site thoroughly.[9]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[2] Seek medical attention if irritation persists.[5][9]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes using an eyewash station.[2] Seek immediate medical attention.[5][9]
- Inhalation: Move the person to fresh air.[5][9] If breathing is difficult, seek medical attention.[9]

- Ingestion: Rinse the mouth with water and seek immediate medical attention.[5][9]

Visual Workflow for Handling and Disposal



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Caption: Workflow for safe handling and disposal of Obestatin(11-23).

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